

1-Bromo-1-fluoroethane molecular weight and formula

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Compound of Interest

Compound Name: 1-Bromo-1-fluoroethane

Cat. No.: B3349677

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Technical Dossier: 1-Bromo-1-fluoroethane

This document provides core chemical data for **1-Bromo-1-fluoroethane**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1-Bromo-1-fluoroethane is a halogenated hydrocarbon. The fundamental properties, including its molecular formula and weight, are essential for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Data Summary

The key quantitative identifiers for **1-Bromo-1-fluoroethane** are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₂ H ₄ BrF	[1] [2] [3] [4]
Molecular Weight	126.96 g/mol	[1] [2] [3] [4] [5]
Monoisotopic Mass	125.94804 Da	[1] [2] [5]

Experimental Protocols

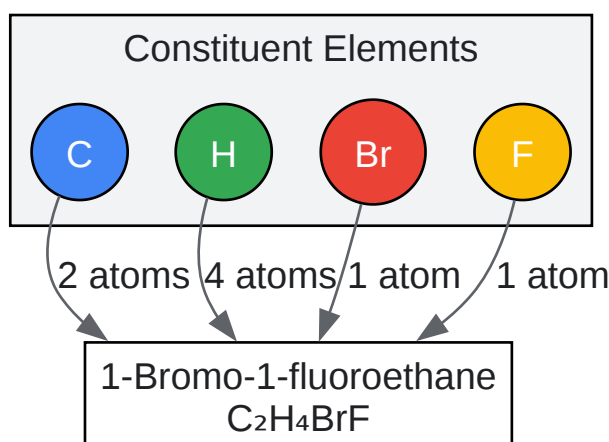
The reported molecular weight and formula are computed values derived from standard atomic weights and confirmed through analytical techniques such as mass spectrometry.

Protocol: Mass Spectrometry for Molecular Weight Determination

- **Sample Preparation:** A dilute solution of **1-Bromo-1-fluoroethane** is prepared in a volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into a mass spectrometer and ionized, typically using Electron Ionization (EI) or Electrospray Ionization (ESI). EI is common for small, volatile molecules.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak corresponding to the intact molecular ion (M^+) is identified. The presence of bromine's characteristic isotopic pattern (^{79}Br and ^{81}Br in an approximate 1:1 ratio) is used to confirm the presence of a single bromine atom in the molecule. The monoisotopic mass is determined from the peak corresponding to the most abundant isotopes (e.g., ^{12}C , ^1H , ^{19}F , ^{79}Br).

Logical Relationships

The molecular formula represents the elemental composition of the compound. The relationship between the constituent atoms and the final molecule is visualized below.



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Caption: Elemental composition of **1-Bromo-1-fluoroethane**.

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References

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